

Essential Safety and Operational Guide for Handling BOC-L-Phenylalanine-¹³C

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Compound of Interest

Compound Name: BOC-L-Phenylalanine-¹³C

Cat. No.: B3331578

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling BOC-L-Phenylalanine-¹³C. The following procedures ensure safe operational handling and disposal of this compound.

I. Compound Identification and Hazards

BOC-L-Phenylalanine-¹³C is a stable isotope-labeled compound. The key safety principle is that the ¹³C isotopic label does not alter the chemical reactivity or toxicity of the molecule.^[1] Therefore, the safety precautions are identical to those for the unlabeled analogue, BOC-L-Phenylalanine.^[1]

Chemical Properties:

Property	Value	Source
Synonyms	N-(tert-Butoxycarbonyl)-L-phenylalanine	^[2]
Physical State	Powder Solid	^[2]
Appearance	White	^[2]
Melting Point	85 - 88 °C / 185 - 190.4 °F	^[2]
Molecular Formula	C ₁₄ H ₁₉ NO ₄ (for unlabeled)	^[3]
Molecular Weight	265.31 g/mol (for unlabeled)	^[3]

Hazard Identification:

Based on the Safety Data Sheet (SDS) for the unlabeled compound, BOC-L-Phenylalanine is not classified as a hazardous substance.^{[3][4]} However, standard laboratory safety practices should always be followed.

Hazard	Classification
OSHA Hazards	No known OSHA hazards
GHS Classification	This substance does not meet the criteria for classification
Potential Health Effects	May be harmful if inhaled

II. Personal Protective Equipment (PPE)

Appropriate PPE is required to minimize exposure risk when handling BOC-L-Phenylalanine-¹³C.

PPE Category	Required Equipment	Specifications
Eye and Face Protection	Safety glasses with side shields or goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. ^[2]
Hand Protection	Disposable nitrile gloves	Minimum requirement for incidental contact. ^[5] For tasks with higher risk, double-gloving may be necessary. ^[5]
Body Protection	Laboratory coat	Should be buttoned for best protection. ^[6]
Footwear	Closed-toe shoes	Required to protect against spills and falling objects. ^[6]

III. Handling and Storage

Engineering Controls:

- Work in a well-ventilated area.[\[2\]](#)
- For procedures that may generate dust, use a chemical fume hood.[\[1\]](#)[\[7\]](#)

Handling Procedures:

- Preparation: Before handling, read and understand the Safety Data Sheet for the unlabeled compound.[\[8\]](#) Ensure all necessary PPE is clean and readily available.
- Weighing and Transfer:
 - Minimize dust formation when weighing or transferring the powdered compound.[\[1\]](#)
 - This can be achieved by working in a fume hood or a balance enclosure.[\[1\]](#)
- General Handling:
 - Avoid contact with eyes, skin, and clothing.[\[2\]](#)[\[9\]](#)
 - Avoid ingestion and inhalation.[\[2\]](#)[\[9\]](#)
 - Wash hands thoroughly after handling.[\[8\]](#)[\[9\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[9\]](#)
- Store away from incompatible materials such as acids, alkaline substances, and oxidizing agents.[\[2\]](#)

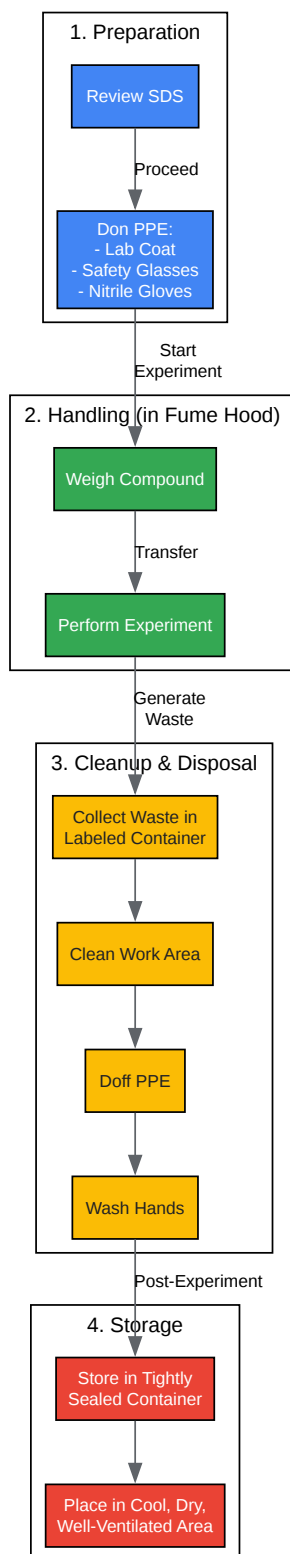
IV. Disposal Plan

As BOC-L-Phenylalanine-¹³C is a stable isotope-labeled compound, it is not radioactive, and no special radiological precautions are necessary for disposal.[\[1\]](#)[\[10\]](#) The waste should be handled according to the chemical properties of the parent molecule.[\[1\]](#)

Disposal Steps:

- Classification: The waste is not considered hazardous waste according to current regulations.^[2] However, chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.^{[2][9]}
- Collection:
 - Collect waste in a suitable, closed container labeled "BOC-L-Phenylalanine-¹³C Waste".
 - Do not mix with other chemical waste unless permitted by your institution's waste management guidelines.
- Disposal:
 - Dispose of the waste through a licensed disposal company.^[3]
 - Follow all federal, state, and local environmental control regulations.^[7]

V. Experimental Workflow Diagram

Workflow for Handling BOC-L-Phenylalanine-¹³C[Click to download full resolution via product page](#)Caption: Workflow for handling BOC-L-Phenylalanine-¹³C.

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